

N-D-Gluconoyl-L-leucine structure and stereochemistry

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Compound of Interest		
Compound Name:	N-D-Gluconoyl-L-leucine	
Cat. No.:	B099214	Get Quote

An In-depth Technical Guide to **N-D-Gluconoyl-L-leucine**: Structure, Stereochemistry, and Properties

Introduction

N-D-Gluconoyl-L-leucine (CAS No. 15893-50-2) is a chemical compound formed by the covalent linkage of D-gluconic acid and the essential amino acid L-leucine through an amide bond.[1] It is classified as an N-acyl amino acid. This molecule finds applications in the food industry as a flavoring agent and in the pharmaceutical sector, where its favorable properties like water solubility and stability are utilized.[1] This guide provides a detailed examination of its chemical structure, precise stereochemistry, physicochemical properties, and potential biological relevance, tailored for researchers and drug development professionals.

Chemical Structure and Stereochemistry

The defining characteristic of **N-D-Gluconoyl-L-leucine** is the specific stereoisomeric configuration of its two constituent parts. The "D" designation refers to the stereochemistry of the gluconic acid moiety, while the "L" designation refers to that of the leucine moiety.

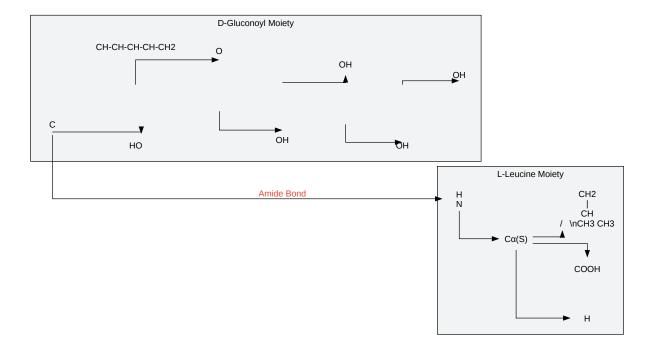
Molecular Composition:

Molecular Formula: C12H23NO8[1]

Molecular Weight: 309.315 g/mol [1]



The structure consists of an open-chain D-gluconic acid molecule where the carboxylic acid group has formed an amide bond with the alpha-amino group of L-leucine. L-leucine is an alpha-amino acid, meaning its amino group is attached to the carbon atom (the alpha-carbon) adjacent to the carboxyl group.[2] The stereochemistry at this alpha-carbon is "S" in the Cahn-Ingold-Prelog priority system, which corresponds to the "L" configuration for most proteinogenic amino acids.[3]





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Caption: 2D structure of N-D-Gluconoyl-L-leucine.

Physicochemical Properties

The compound is a white solid with notable water solubility.[1] A summary of its key computed and experimental properties is presented below.

Property	Value	Source
CAS Number	15893-50-2	Guidechem[1]
Molecular Formula	C12H23NO8	Guidechem[1]
Molecular Weight	309.315	Guidechem[1]
Density	1.425 g/cm ³	Guidechem[1]
Boiling Point	746.7°C at 760 mmHg	Guidechem[1]
Flash Point	405.4°C	Guidechem[1]
LogP	-2.57130	Guidechem[1]
PSA (Polar Surface Area)	167.55 Ų	Guidechem[1]

Experimental Protocols: Synthesis

A specific, peer-reviewed synthesis protocol for **N-D-Gluconoyl-L-leucine** is not readily available in the searched literature. However, a standard and plausible method involves the reaction of D-glucono- δ -lactone with L-leucine. This approach is common for the synthesis of N-acyl amino acids, as the lactone provides a reactive acyl group that readily couples with the primary amine of the amino acid.

Proposed Synthetic Protocol

 Dissolution: Dissolve L-leucine in an aqueous basic solution (e.g., sodium bicarbonate or sodium hydroxide solution) to deprotonate the amino group, enhancing its nucleophilicity.

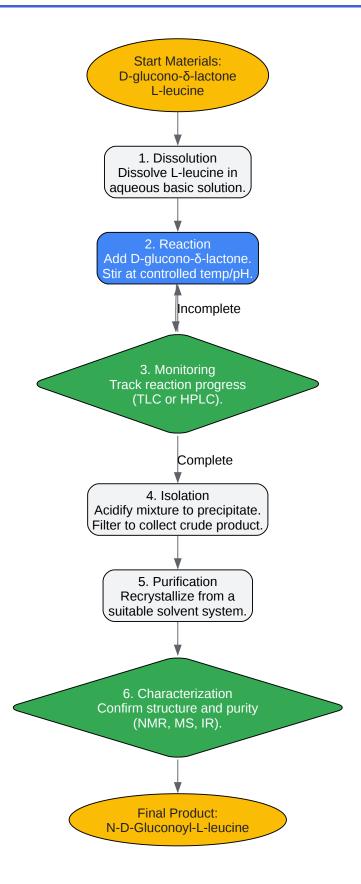
Foundational & Exploratory





- Reaction: Add D-glucono-δ-lactone to the L-leucine solution portion-wise while maintaining a
 constant temperature (e.g., room temperature or slightly elevated) and pH. The reaction
 involves the nucleophilic attack of the L-leucine's amino group on the lactone's carbonyl
 carbon, leading to the opening of the lactone ring and the formation of the amide bond.
- Monitoring: Monitor the reaction progress using a suitable analytical technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Acidification & Isolation: Upon completion, carefully acidify the reaction mixture with an acid (e.g., HCl) to protonate the carboxyl group of the product, causing it to precipitate if its solubility is sufficiently low. The crude product can then be collected by filtration.
- Purification: Purify the crude product using techniques such as recrystallization from a suitable solvent system (e.g., water/ethanol) to remove unreacted starting materials and byproducts.
- Characterization: Confirm the identity and purity of the final product using methods like Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.





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Caption: Proposed workflow for the synthesis of **N-D-Gluconoyl-L-leucine**.



Biological Context and Signaling Pathways

While specific biological activities and signaling pathways for the conjugated **N-D-Gluconoyl-L-leucine** molecule are not well-documented, the function of its L-leucine component is extensively studied. L-leucine is a branched-chain amino acid (BCAA) that acts as a critical signaling molecule, most notably in the activation of the mechanistic target of rapamycin complex 1 (mTORC1).[4][5] The mTORC1 pathway is a central regulator of cell growth, proliferation, and protein synthesis.[4]

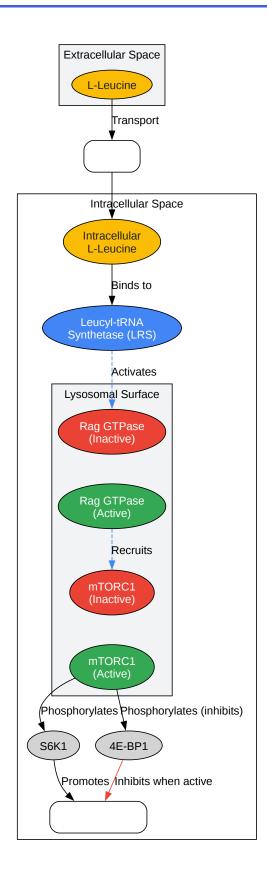
L-Leucine and mTORC1 Activation

The activation of mTORC1 by L-leucine is a complex process that senses amino acid availability.

- Transport: L-leucine is transported into the cell, often in exchange for glutamine, by transporters like the SLC7A5/SLC3A2 heterodimer.[5]
- Sensing: Intracellular leucine levels are sensed by leucyl-tRNA synthetase (LRS).[5]
- Rag GTPase Activation: In the presence of leucine, LRS acts as a GTPase-Activating Protein (GAP) for the Rag GTPase complex located on the lysosomal surface.[5] This promotes the conversion of Rag to its active, GTP-bound state.
- mTORC1 Recruitment: The active Rag GTPase complex recruits the mTORC1 complex to the lysosomal surface.
- Activation and Downstream Signaling: Once at the lysosome, mTORC1 is fully activated and can phosphorylate its downstream targets, such as S6 kinase 1 (S6K1) and 4E-binding protein 1 (4E-BP1), to promote protein synthesis and cell growth.[5]

Given that **N-D-Gluconoyl-L-leucine** contains L-leucine, it is plausible that it could be hydrolyzed in vivo to release L-leucine, which could then participate in these signaling events. However, the stability of the amide bond to enzymatic cleavage would be a critical factor.





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Caption: L-Leucine signaling pathway for mTORC1 activation.



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